

Technical Guide: Physicochemical Properties of Iodocholine Iodide (CAS 28508-22-7)

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Compound of Interest

Compound Name: Iodocholine iodide

Cat. No.: B3041369

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Introduction

Iodocholine iodide (CAS number 28508-22-7), systematically named (2-Hydroxyethyl) (iodomethyl)dimethylammonium iodide, is a quaternary ammonium compound. Its structure, featuring a positively charged nitrogen atom, renders it soluble in polar solvents and imparts properties that are of interest in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of the known physicochemical properties of **Iodocholine iodide**, detailed experimental methodologies for property determination, and a visualization of its relevant biological pathway.

Physicochemical Properties

The following table summarizes the available quantitative and qualitative physicochemical data for **Iodocholine iodide**.

Property	Value	Reference(s)
IUPAC Name	2-hydroxyethyl-(iodomethyl)-dimethylazanium;iodide	[1]
CAS Number	28508-22-7	[1]
Molecular Formula	C ₅ H ₁₃ I ₂ NO	[1]
Molecular Weight	356.97 g/mol	[1]
Appearance	White to off-white solid	[2]
Solubility	DMSO: 100 mg/mL (requires sonication) Water: 50 mg/mL (requires sonication)	
Purity (LCMS)	97.99%	
Storage Conditions	Solid: 4°C, sealed, away from moisture and light In solvent: -80°C (6 months), -20°C (1 month)	

Note: Specific experimental values for properties such as melting point, boiling point, and pKa for **Iodocholine iodide** are not readily available in the reviewed literature. For the related compound, Choline iodide, a melting point of 263-264 °C has been reported.

Experimental Protocols

Detailed experimental protocols for the determination of all physicochemical properties of **Iodocholine iodide** are not available. However, standard methodologies for determining key properties of solid organic compounds, such as melting point, are well-established.

Determination of Melting Point (General Protocol)

The melting point of a solid compound is a critical indicator of its purity. A sharp melting range typically signifies a pure compound, while a broad and depressed melting range suggests the presence of impurities.

Principle:

The melting point is determined by heating a small, powdered sample of the compound and observing the temperature range over which it transitions from a solid to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle (optional, for grinding crystals)

Detailed Methodology:

- **Sample Preparation:** A small amount of the solid **lodocholeline iodide** is finely powdered. The open end of a capillary tube is pressed into the powder to pack a small amount (2-3 mm in height) into the sealed end. The tube is then tapped gently to ensure the sample is tightly packed at the bottom.
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.
- **Heating:** The apparatus is turned on, and the heating rate is adjusted. An initial rapid heating can be used to determine an approximate melting range.
- **Measurement:** A fresh sample is prepared, and the apparatus is heated rapidly to about 15-20°C below the approximate melting point. The heating rate is then slowed to 1-2°C per minute.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.

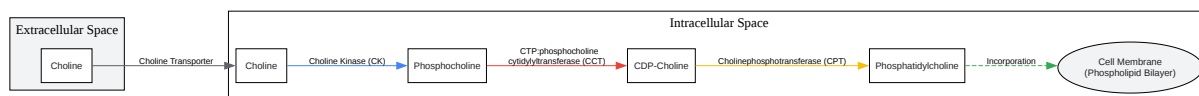
- Purity Assessment: A narrow melting range (typically 1-2°C) is indicative of a high-purity compound.

Biological and Chemical Significance

Iodocholeline iodide serves as a non-radioactive analogue of [^{11}C]choline, which is used as a radiotracer in Positron Emission Tomography (PET) imaging to visualize areas of increased cell proliferation, such as in tumors. The uptake and metabolism of choline are critical for cell membrane biosynthesis.

Choline Metabolism via the Kennedy Pathway

The primary pathway for the incorporation of choline into cell membranes is the Kennedy pathway, which leads to the synthesis of phosphatidylcholine.

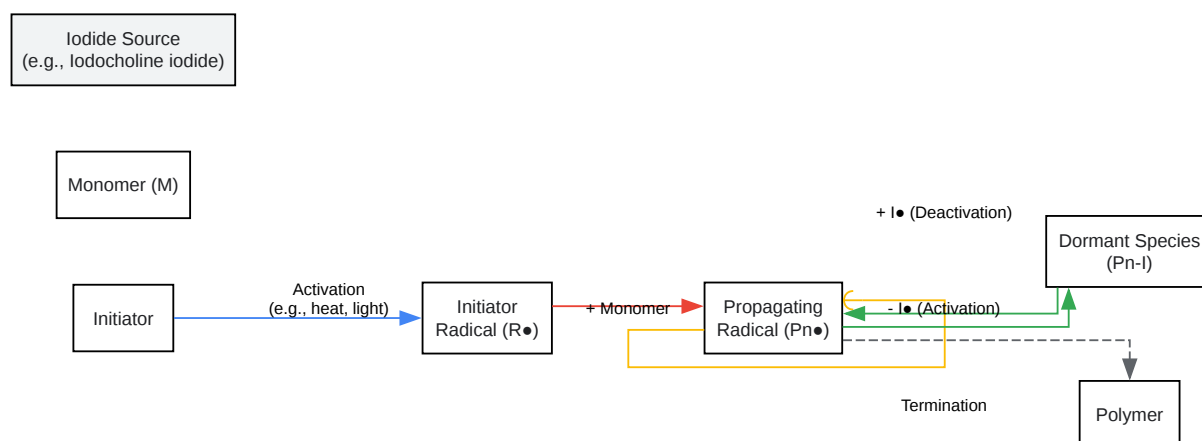


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Caption: The Kennedy Pathway for Choline Metabolism.

Role in Radical Polymerization

Iodocholeline iodide has also been described as a "green" catalyst for free radical polymerization. In iodide-mediated radical polymerization, the carbon-iodine bond can reversibly cleave to form a propagating radical and an iodine radical. This process allows for a controlled or "living" polymerization, enabling the synthesis of polymers with well-defined molecular weights and low dispersity.



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Caption: General Scheme of Iodide-Mediated Radical Polymerization.

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